

Heparin disaccharide III-S chemical structure

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Compound of Interest

Compound Name: *Heparin disaccharide III-S*

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Technical Whitepaper: **Heparin Disaccharide III-S** Structural Characterization, Analytical Profiling, and Quality Control Protocols

Executive Summary

Heparin Disaccharide III-S (Δ UA,2S-GlcNS) is a critical structural motif derived from the enzymatic depolymerization of heparin and heparan sulfate. As a di-sulfated disaccharide featuring a C4-C5 unsaturated uronate and an N-sulfated glucosamine, it serves as a pivotal reference standard in the quality control of Low Molecular Weight Heparins (LMWH), specifically Enoxaparin Sodium (USP <207>, Ph. Eur. 1097).^{[1][2]} This guide provides a definitive structural analysis, validated SAX-HPLC quantification protocols, and mechanistic insights into its role in glycosaminoglycan (GAG) sequencing.

Chemical Identity & Structural Architecture

The nomenclature "III-S" refers to a specific sulfation pattern within the library of unsaturated heparin disaccharides. Unlike the tri-sulfated "I-S" (the most abundant unit in porcine mucosal heparin), III-S lacks 6-O-sulfation on the glucosamine ring, making it a valuable marker for structural heterogeneity and enzymatic specificity.

Physicochemical Profile

- Common Name: **Heparin Disaccharide III-S**^[3]
- Chemical Name:

UA(2S)-GlcNS
- IUPAC Name: 4-deoxy-L-threo-hex-4-enopyranosyluronic acid-2-O-sulfate-(1

4)-2-deoxy-2-sulfamino-D-glucose
- CAS Number: 136098-03-8 (Sodium salt)^[3]
- Molecular Weight: ~563.35 Da (as trisodium salt)
- Absorbance:

at 232 nm (due to

4,5 unsaturation)

Structural Topology

The molecule consists of two pyranose rings linked by an (1 $\rightarrow$ 4) glycosidic bond.

- Non-Reducing End (Ring A): An unsaturated uronic acid (UA) generated by the eliminative cleavage of heparinases. It features a double bond between C4 and C5 and a sulfate group at position C2.
- Reducing End (Ring B): A D-glucosamine (GlcN) residue sulfated at the amino group (N-sulfation) but unsubstituted at the C6 primary hydroxyl.

Table 1: Comparative Heparin Disaccharide Nomenclature

Standard Code	Structure	Sulfation Pattern	Net Charge (pH 7)
I-S	UA(2S)-GlcNS(6S)	Tri-sulfated (2S, NS, 6S)	-4.0
II-S	UA-GlcNS(6S)	Di-sulfated (NS, 6S)	-3.0
III-S	UA(2S)-GlcNS	Di-sulfated (2S, NS)	-3.0
IV-S	UA-GlcNS	Mono-sulfated (NS)	-2.0

“

Technical Note: The absence of the 6-O-sulfate in III-S alters its retention time significantly in anion-exchange chromatography compared to the isobaric II-S isomer.

Analytical Profiling & Visualization

To isolate and identify III-S, researchers typically employ a workflow involving enzymatic digestion followed by Strong Anion Exchange (SAX) HPLC.[4][5]

Mechanistic Workflow

The following diagram illustrates the generation and isolation pathway of **Heparin Disaccharide III-S**.



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Figure 1: Analytical workflow for the generation and quantification of **Heparin Disaccharide III-S**.

Experimental Protocols

The following protocols are designed for self-validation. Ensure all buffers are filtered (0.22 µm) and degassed to prevent baseline noise at 232 nm.

Protocol A: Enzymatic Depolymerization

Objective: To exhaustively digest polymeric heparin into constituent disaccharides.

- Substrate Preparation: Dissolve 20 mg of Heparin Sodium in 1 mL of Digestion Buffer (50 mM Sodium Acetate, 2 mM Calcium Acetate, pH 7.0).
- Enzyme Addition: Add 10 mIU each of Heparinase I, II, and III (Bacterial lyases).
 - Causality: Using a cocktail ensures cleavage of all linkage types (GlcNS-IdoA, GlcNAc-GlcA, etc.), preventing bias toward specific sequences.
- Incubation: Incubate at 37°C for 24–48 hours.
- Termination: Boil the sample for 2 minutes to denature enzymes.
- Filtration: Pass through a 0.22 µm centrifugal filter to remove protein precipitates.

Protocol B: SAX-HPLC Quantification

Objective: To resolve III-S from other structural isomers (e.g., II-S).

- Column: Propac PA1 (Dionex) or Spherisorb SAX (Waters), 4.6 x 250 mm.
- Mobile Phase A: Water (pH adjusted to 3.5 with dilute HCl).
- Mobile Phase B: 2.0 M NaCl (pH 3.5).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 232 nm.

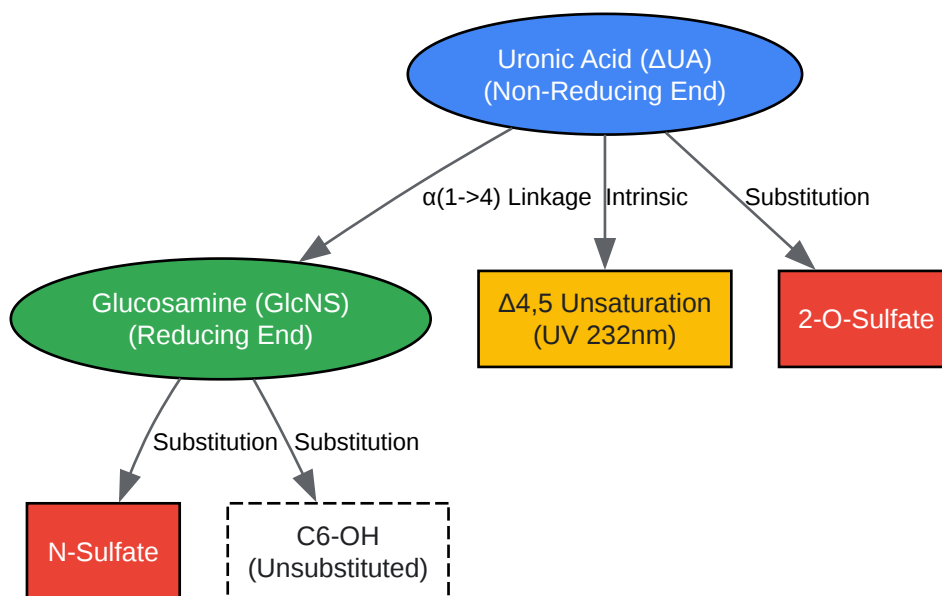
- Gradient Profile:
 - 0–10 min: Isocratic 0% B (Equilibration).
 - 10–60 min: Linear gradient 0%
100% B.
- Validation Criteria:
 - Resolution (

): III-S must be baseline resolved from II-S. III-S typically elutes after IV-S but before II-S and I-S due to its intermediate negative charge density.
 - Linearity: Standard curve of commercial III-S (Sigma/Iduron) should be linear (

) from 0.5 to 50
g/mL.

Structural Logic & Signaling Relationships

Understanding the chemical topology is essential for interpreting mass spectrometry data. The diagram below details the connectivity and modifications.



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Figure 2: Structural topology of **Heparin Disaccharide III-S** highlighting key functional groups.

References

- Iduron. (n.d.).^[1] Unsaturated Heparin Disaccharide Standards: **Heparin Disaccharide III-S** (HD002). Retrieved from [\[Link\]](#)
- Mourier, P. A. J., & Viskov, C. (2004). Chromatographic analysis of heparin and heparan sulfate disaccharides.^{[2][6][7]} *Analytical Biochemistry*.^{[6][8]}
- United States Pharmacopeia (USP). (2023).

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Sources

- 1. heparindisaccharides.com [heparindisaccharides.com]
- 2. UNSATURATED HEPARIN DISACCHARIDES - Iduron [heparinanalysisproducts.com]
- 3. Heparin disaccharide III-S sodium salt | CAS 136098-03-8 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 4. Frontiers | SAX-HPLC and HSQC NMR Spectroscopy: Orthogonal Methods for Characterizing Heparin Batches Composition [frontiersin.org]
- 5. SAX-HPLC and HSQC NMR Spectroscopy: Orthogonal Methods for Characterizing Heparin Batches Composition - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Heparan Sulfate Identification and Characterisation: Method II. Enzymatic Depolymerisation and SAX-HPLC Analysis to Determine Disaccharide Composition - PMC [pmc.ncbi.nlm.nih.gov]
- 7. labshake.com [labshake.com]
- 8. researchgate.net [researchgate.net]

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